

# Tetrahexylammonium chloride molecular weight and formula

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Compound of Interest

Compound Name: Tetrahexylammonium chloride

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## In-Depth Technical Guide: Tetrahexylammonium Chloride

This guide provides core technical data on **Tetrahexylammonium Chloride**, a quaternary ammonium salt. It is intended for researchers, scientists, and professionals in drug development who require precise chemical and physical properties for their work.

## **Core Chemical Properties**

**Tetrahexylammonium chloride** is a cationic surfactant utilized in various applications, including organic synthesis and as a phase transfer catalyst.[1] Its structure consists of a central nitrogen atom bonded to four hexyl chains.[1]

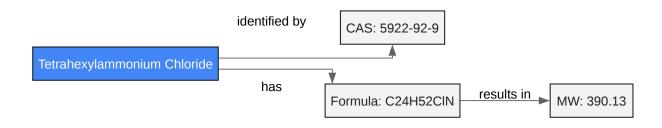
Below is a summary of its key quantitative data:



Property	Value	Source
Molecular Formula	C24H52CIN	[2][3][4]
[CH3(CH2)5]4N(CI)		
Molecular Weight	390.1 g/mol	[2]
390.13 g/mol	[3][4][5]	
CAS Number	5922-92-9	[2][3][5]
Appearance	White crystalline powder	[5]
Melting Point	111-113 °C	[4][5][6]
EC Number	227-653-6	[4][5]

## **Logical Relationship of Chemical Identifiers**

The following diagram illustrates the relationship between the common identifiers for **Tetrahexylammonium Chloride**.



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Relationship between chemical identifiers.

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### References

- 1. CAS 5922-92-9: Tetrahexylammonium chloride | CymitQuimica [cymitquimica.com]
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